

# Vanillin Acetate: A Phenyl Acetate Derivative of Vanillin for Research and Development

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## Compound of Interest

Compound Name: Vanillin acetate

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## An In-depth Technical Guide

This technical guide provides a comprehensive overview of **vanillin acetate**, a phenyl acetate derivative of the well-known flavoring agent, vanillin. Tailored for researchers, scientists, and drug development professionals, this document delves into the chemical properties, synthesis, spectral characterization, and known biological activities of **vanillin acetate**, offering a foundation for its potential applications in pharmaceutical and chemical research.

## Introduction

**Vanillin acetate**, systematically known as (4-formyl-2-methoxyphenyl) acetate, is an organic compound derived from vanillin through the acetylation of its phenolic hydroxyl group.[1][2] This modification of the vanillin structure, where an acetyl group is added, alters its physicochemical properties and may influence its biological activity. While vanillin itself is extensively studied for its antioxidant, antimicrobial, and anticancer properties, **vanillin acetate** presents an interesting subject for research into how such structural modifications can modulate these effects.[3][4] This guide aims to consolidate the existing technical data on **vanillin acetate** to facilitate further scientific exploration.

## Physicochemical Properties

**Vanillin acetate** is a white to off-white crystalline solid at room temperature.[2] It is characterized by the chemical formula  $C_{10}H_{10}O_4$  and a molecular weight of 194.18 g/mol.[5] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Vanillin Acetate**

Property	Value	Reference(s)
IUPAC Name	(4-formyl-2-methoxyphenyl) acetate	[5]
Synonyms	Acetylvanillin, 4-Acetoxy-3-methoxybenzaldehyde	[5]
CAS Number	881-68-5	[5]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	[5]
Molecular Weight	194.18 g/mol	[5]
Appearance	White to off-white crystalline solid	[2]
Melting Point	77-79 °C	[5]
Boiling Point	287-288 °C at 760 mmHg	[5]
Solubility	Slightly soluble in water; soluble in organic solvents and oils.	[5]

## Synthesis of Vanillin Acetate

**Vanillin acetate** is most commonly synthesized via the esterification of vanillin with acetic anhydride.[6] The reaction involves the acetylation of the phenolic hydroxyl group of vanillin. Below are two detailed protocols for its synthesis.

This protocol describes the synthesis of **vanillin acetate** using pyridine as a catalyst.[1]

Materials:

- Vanillin (3.2 mmol)
- Dichloromethane (DCM) (5-6 mL)

- Acetic anhydride (3.84 mmol)
- Dry pyridine (3.84 mmol)
- Crushed ice
- 95% Ethanol

Procedure:

- Dissolve vanillin in DCM in a reaction flask.
- Under anhydrous conditions, add acetic anhydride and dry pyridine to the solution.
- Stir the mixture for 3-4 hours at room temperature.
- Monitor the completion of the reaction using Thin Layer Chromatography (TLC) with a 1:1 Hexane:Ethyl acetate mobile phase.
- Once the reaction is complete, evaporate the DCM.
- Pour the resulting mixture onto crushed ice to precipitate the product.
- Filter the precipitate and rinse with water.
- Dry the precipitate and recrystallize from 95% ethanol to obtain pure **vanillin acetate**.

This protocol outlines the synthesis of **vanillin acetate** using sodium hydroxide.<sup>[7]</sup>

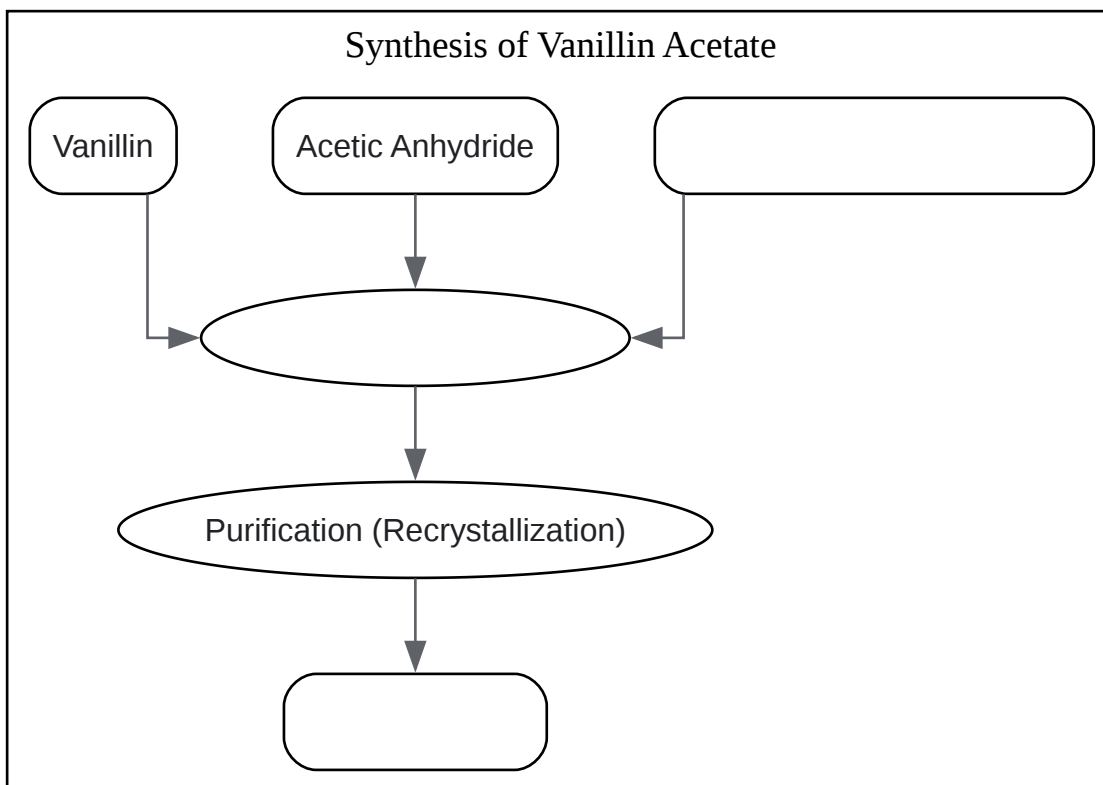
Materials:

- p-Vanillin
- 10% Aqueous NaOH
- Ice
- Acetic anhydride

- Ethanol (for recrystallization)

Procedure:

- Mix p-vanillin and aqueous NaOH in a flask equipped with a stir bar.
- Add ice to the mixture, then add acetic anhydride dropwise while stirring.
- Loosely cover the flask and continue stirring for 15 minutes.
- If a white solid forms, isolate it by suction filtration.
- Recrystallize the solid product from ethanol. Cool to room temperature, then in an ice bath to maximize crystal formation.
- Collect the purified **vanillin acetate** crystals by suction filtration.



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Caption: A flowchart illustrating the general workflow for the synthesis of **vanillin acetate** from vanillin.

## Spectral Characterization

The successful synthesis of **vanillin acetate** can be confirmed through various spectroscopic techniques. The key spectral data are summarized in Table 2.

Table 2: Spectroscopic Data for **Vanillin Acetate**

Technique	Key Signals/Peaks	Reference(s)
$^1\text{H}$ NMR	$\delta$ ~2.29 (s, 3H, $-\text{COCH}_3$ ), ~3.83 (s, 3H, $-\text{OCH}_3$ ), ~7.4-7.6 (m, 3H, Ar-H), ~9.9 (s, 1H, - CHO)	[1][8]
$^{13}\text{C}$ NMR	Signals corresponding to methyl, methoxy, aromatic, and carbonyl carbons.	[5][9]
IR ( $\text{cm}^{-1}$ )	~1760 ( $\text{C}=\text{O}$ , ester), ~1695 ( $\text{C}=\text{O}$ , aldehyde), ~1597 ( $\text{C}=\text{C}$ , aromatic)	[1][10]
Mass Spec ( $m/z$ )	194 ( $\text{M}^+$ ), other fragmentation peaks.	[11][12]

The presence of the ester carbonyl peak in the IR spectrum and the singlet corresponding to the acetyl protons in the  $^1\text{H}$  NMR spectrum are key indicators of the formation of **vanillin acetate**. [1][10]

## Biological Activity

While the biological activities of vanillin are well-documented, research on **vanillin acetate** is less extensive. However, existing studies suggest that the acetylation of vanillin can modulate its biological effects.

A comparative study on the antioxidant activity of vanillin and its derivatives, including **vanillin acetate** (referred to as vanillyl acetate in the study), was conducted using the DPPH (2, 2-diphenyl-1-picrylhydrazyl hydrate) assay. The results, summarized in Table 3, indicate that acetylation enhances the antioxidant activity of vanillin.[\[2\]](#)[\[13\]](#)

Table 3: Antioxidant Activity of Vanillin and **Vanillin Acetate**

Compound	IC <sub>50</sub> (µg/mL)	Reference(s)
Vanillin	0.81	<a href="#">[2]</a> <a href="#">[13]</a>
Vanillin Acetate	0.63	<a href="#">[2]</a> <a href="#">[13]</a>
Vitamin C (Standard)	0.44	<a href="#">[2]</a> <a href="#">[13]</a>

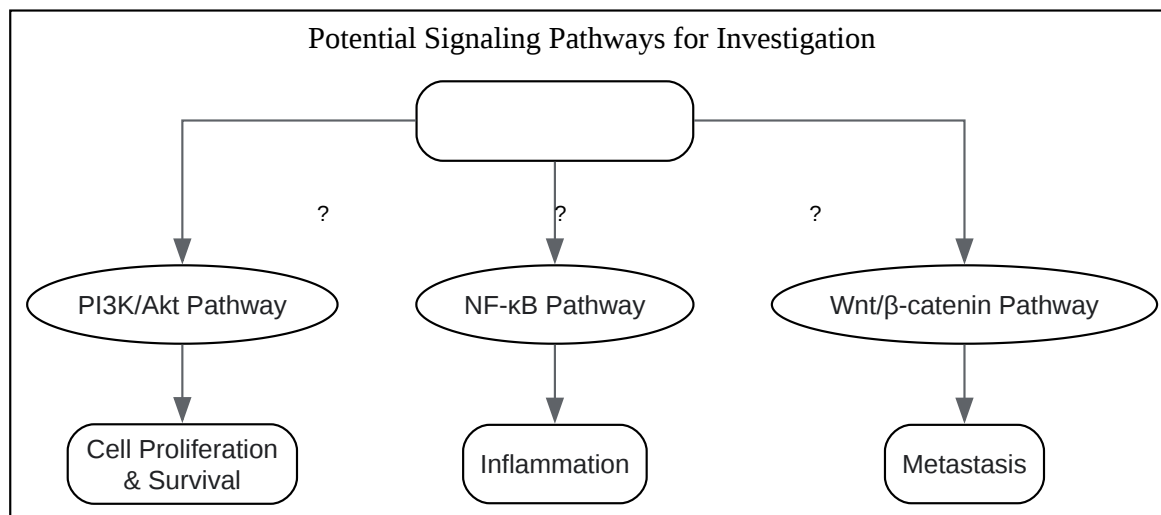
The lower IC<sub>50</sub> value for **vanillin acetate** suggests a more potent antioxidant capacity compared to the parent compound, vanillin.[\[2\]](#)[\[13\]](#)

Studies have shown that derivatives of vanillin exhibit antimicrobial properties.[\[6\]](#)[\[14\]](#)[\[15\]](#) While direct comparative studies between vanillin and **vanillin acetate** are limited, research on acetyl vanillin derivatives suggests their potential as antimicrobial agents.[\[1\]](#) For instance, Schiff bases synthesized from acetyl nitro vanillin have been tested for their antimicrobial potential against Escherichia coli.[\[1\]](#) This suggests that **vanillin acetate** could serve as a valuable intermediate for the synthesis of novel antimicrobial compounds.

## Involvement in Signaling Pathways

The specific signaling pathways modulated by **vanillin acetate** have not been extensively studied. However, research on vanillin has identified its interaction with several key signaling pathways implicated in cancer and inflammation. It is plausible that **vanillin acetate** may interact with similar pathways, potentially with altered efficacy.

Vanillin has been shown to inhibit the PI3K/Akt signaling pathway, which is crucial for cell migration and angiogenesis in cancer.[\[16\]](#) Additionally, vanillin can suppress the activation of NF-κB, a key regulator of inflammation.[\[17\]](#) Other studies have implicated vanillin and its derivatives in the modulation of the Wnt/β-catenin signaling pathway.[\[18\]](#)



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Caption: A diagram illustrating the potential signaling pathways that **vanillin acetate** may modulate, based on the known activities of vanillin.

## Conclusion and Future Directions

**Vanillin acetate** is a readily synthesizable derivative of vanillin with enhanced antioxidant properties. Its synthesis and characterization are well-established, providing a solid foundation for further research. The limited data on its specific biological activities and interactions with cellular signaling pathways present a significant opportunity for future investigation. For drug development professionals, **vanillin acetate** serves as a promising scaffold for the design of novel therapeutic agents, particularly in the areas of antioxidant and antimicrobial applications. Further studies are warranted to fully elucidate the pharmacological profile of **vanillin acetate** and its potential as a lead compound in drug discovery.

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